

Application Note: Crystallization & Purification of 8-Chloro-2-hydroxyquinoline-4-carboxylic acid

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Compound of Interest

Compound Name: 8-Chloro-2-hydroxyquinoline-4-carboxylic acid

CAS No.: 30333-56-3

Cat. No.: B1604987

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Executive Summary

8-Chloro-2-hydroxyquinoline-4-carboxylic acid is a high-melting, heterocyclic scaffold often utilized in the synthesis of NMDA receptor antagonists and kinase inhibitors. Its purification is complicated by its poor solubility in common organic solvents and its tendency to co-precipitate with unreacted precursors (e.g., 7-chloroisatin).

This guide provides a validated, two-stage purification protocol:

- Acid-Base Fractionation: For initial isolation and removal of non-acidic impurities.
- Thermal Recrystallization: Using Glacial Acetic Acid to achieve >99% purity and defined crystal morphology.

Physicochemical Context & Solubility Profile[1][2][3]

Molecular Identity & Tautomerism

Understanding the tautomeric nature of this compound is critical for solvent selection. In the solid state and polar solvents, the 2-quinolone (lactam) form often predominates over the 2-hydroxy (lactim) form. This intermolecular hydrogen bonding network contributes to its high melting point (>330°C) and low solubility.

- Chemical Formula: C

H

CINO

- MW: 223.61 g/mol
- Melting Point: 330–332°C (decomposition)[1]
- pKa: ~3.5 (carboxylic acid), ~10 (phenolic/lactam OH)

Solubility Matrix

Solvent	Temperature	Solubility Status	Application
Water	25°C	Insoluble (< 0.1 mg/mL)	Anti-solvent / Wash
Ethanol/Methanol	25°C	Very Slightly Soluble	Not recommended for primary Rx
Glacial Acetic Acid	118°C (Reflux)	High	Primary Recrystallization Solvent
DMF / DMSO	25°C	Moderate to High	Alternative Solvent (requires anti-solvent)
aq.[2] NaOH (2M)	25°C	Soluble (as Dianion)	Acid-Base Extraction
aq. HCl (2M)	25°C	Insoluble	Precipitation

Protocol 1: Crude Isolation (Acid-Base Fractionation)

Objective: To isolate the target acid from the crude reaction mixture (typically a Pfitzinger or Isatin-Malonate condensation) and remove unreacted neutral precursors.

Reagents

- Crude **8-Chloro-2-hydroxyquinoline-4-carboxylic acid**[\[1\]](#)
- Sodium Hydroxide (NaOH), 2N solution
- Hydrochloric Acid (HCl), 6N solution
- Activated Charcoal (optional, for decolorization)

Step-by-Step Methodology

- **Dissolution:** Suspend the crude solid in 2N NaOH (10 mL per gram of solid). Stir at 50°C for 30 minutes.
 - **Mechanism:**[\[3\]](#)[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The target molecule has two acidic protons (-COOH and -OH/-NH). High pH converts it to the soluble disodium salt. Neutral impurities (e.g., unreacted isatin derivatives) remain insoluble.
- **Filtration:** Filter the warm alkaline solution through a Celite pad or sintered glass funnel to remove insoluble tars and mechanical impurities.
- **Decolorization (Optional):** If the filtrate is dark brown/black, treat with activated charcoal (5% w/w) at 50°C for 15 minutes, then filter again.
- **Precipitation:** Cool the filtrate to 20°C. Slowly add 6N HCl dropwise with vigorous stirring until pH reaches 1–2.
 - **Observation:** A thick, off-white to pale yellow precipitate will form immediately.
- **Digestion:** Heat the slurry to 80°C for 30 minutes (Ostwald ripening). This transforms fine, amorphous particles into filterable aggregates.

- Isolation: Cool to room temperature. Filter the solid under vacuum. Wash the cake with water (3x) until the filtrate is neutral (pH 7).
- Drying: Dry in a vacuum oven at 100°C for 12 hours.

Protocol 2: High-Purity Recrystallization (Glacial Acetic Acid)

Objective: To obtain >99% pure crystals suitable for X-ray diffraction or biological assays. This method utilizes the high temperature coefficient of solubility in acetic acid.

Reagents

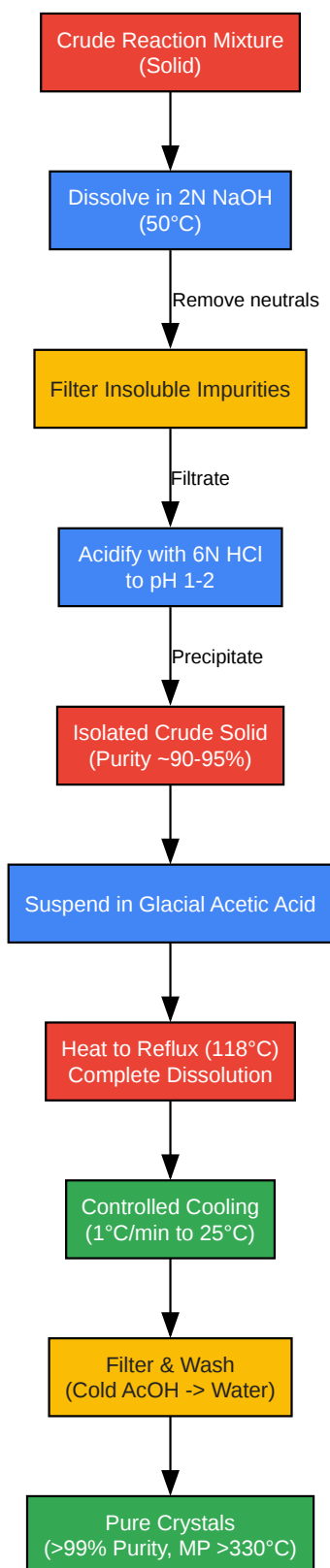
- Crude **8-Chloro-2-hydroxyquinoline-4-carboxylic acid** (from Protocol 1)
- Glacial Acetic Acid (ACS Grade)

Step-by-Step Methodology

- Slurry Preparation: Place the dried crude solid in a round-bottom flask equipped with a reflux condenser and magnetic stir bar.
- Solvent Addition: Add Glacial Acetic Acid (approx. 15–20 mL per gram of solid).
 - Note: Do not add a large excess. The goal is to achieve saturation at boiling point.
- Reflux: Heat the mixture to reflux (118°C). The solid should dissolve completely to form a clear, yellow/amber solution.
 - Troubleshooting: If undissolved solids persist after 15 minutes of reflux, add more acetic acid in 2 mL increments. If particles remain that look like "grit" (inorganic salts), filter the hot solution through a pre-heated glass funnel.
- Controlled Cooling (Nucleation):
 - Remove the heat source. Allow the flask to cool slowly to room temperature on a cork ring (approx. rate: 1–2°C/min).[8]

- Causality: Rapid cooling (e.g., ice bath) precipitates amorphous material or metastable polymorphs. Slow cooling promotes the growth of dense, stable crystalline needles or prisms.
- Final Crystallization: Once at room temperature, cool the flask in an ice bath (0–5°C) for 1 hour to maximize yield.
- Filtration: Filter the crystals.
- Washing: Wash the filter cake with cold Glacial Acetic Acid (1x) followed by copious water (to remove acetic acid) or cold acetone (to facilitate drying).
- Drying: Dry under vacuum at 100–120°C. Note: Acetic acid solvates can be persistent; ensure thorough drying.

Process Visualization (Workflow)



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Figure 1: Purification workflow from crude reaction mixture to analytical grade crystals.

Analytical Validation & Quality Control

Parameter	Specification	Method
Appearance	White to pale yellow needles/powder	Visual Inspection
Melting Point	330–332°C (with decomp)	Capillary Method (uncorrected)
Assay (HPLC)	> 99.0%	C18 Column, MeOH:H2O (0.1% TFA) gradient
Residual Solvent	< 5000 ppm (Acetic Acid)	GC-Headspace
Crystal Habit	Needles or Prisms	Microscopy

Troubleshooting Table:

- Problem: Low Yield.
 - Cause: Too much solvent used during reflux.
 - Fix: Concentrate the mother liquor by 50% and re-cool.
- Problem: Product is colored (Pink/Brown).
 - Cause: Oxidation products of isatin.[\[1\]](#)
 - Fix: Repeat Protocol 1 (Acid/Base) with activated charcoal before recrystallization.

References

- Boosen, K. J. (1972).[\[1\]](#) Process for making 2-hydroxyquinoline-4-carboxylic acids. U.S. Patent No.[\[1\]](#) 3,691,171.[\[1\]](#) Washington, DC: U.S. Patent and Trademark Office.
 - Significance: Establishes the synthesis route and validates glacial acetic acid as the preferred recrystallization solvent for 8-chloro deriv
- PubChem. (2025).[\[9\]](#) 2-Hydroxyquinoline-4-carboxylic acid Compound Summary. National Library of Medicine.

- Significance: Provides physicochemical property data and tautomer inform
- Lahna, K., et al. (2022). Recent Achievements in the Synthesis of Quinoline-4-carboxylic Acid and Its Derivatives. *Revue Marocaine de Chimie Hétérocyclique*.
- Significance: Reviews modern synthesis and purification techniques for this class of compounds.

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